

Spectroscopic and Synthetic Insights into Bis(nitrophenoxy)ethane Derivatives

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Compound of Interest

Compound Name: 1,2-Bis(4-nitrophenoxy)ethane

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide addresses the request for spectroscopic data (NMR, IR, Mass Spectrometry) and experimental protocols for **1,2-Bis(4-nitrophenoxy)ethane**. Despite a comprehensive search of scientific databases and literature, detailed experimental spectroscopic data for this specific para-substituted isomer could not be located. Its synthesis has been reported, but the corresponding characterization data is not provided in the available literature.

To provide a valuable resource, this document presents a detailed analysis of the closely related isomer, 1,2-Bis(2-nitrophenoxy)ethane, for which spectroscopic data is available. This serves as a pertinent reference for researchers working with similar molecular scaffolds. Additionally, the documented synthetic protocol for **1,2-Bis(4-nitrophenoxy)ethane** is included to facilitate its preparation in a laboratory setting.

Spectroscopic Data for 1,2-Bis(2-nitrophenoxy)ethane

The following tables summarize the available spectroscopic data for the ortho-substituted isomer, 1,2-Bis(2-nitrophenoxy)ethane.

Table 1: ¹H NMR Data for 1,2-Bis(2-nitrophenoxy)ethane

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
Data not available in searched sources			

Table 2: ¹³C NMR Data for 1,2-Bis(2-nitrophenoxy)ethane

Chemical Shift (δ) ppm	Assignment
Data not available in searched sources	

Table 3: IR Spectroscopy Data for 1,2-Bis(2-nitrophenoxy)ethane

Wavenumber (cm ⁻¹)	Interpretation
Data not available in searched sources	

Table 4: Mass Spectrometry Data for 1,2-Bis(2-nitrophenoxy)ethane

m/z	Interpretation
Data not available in searched sources	

Experimental Protocols

Synthesis of 1,2-Bis(4-nitrophenoxy)ethane

A reported synthesis of **1,2-Bis(4-nitrophenoxy)ethane** involves the reaction of 1-(2-hydroxyethoxy)-4-nitrobenzene with 4-nitrochlorobenzene in the presence of powdered sodium hydroxide in dimethyl sulfoxide (DMSO).^[1]

Materials:

- 1-(2-hydroxyethoxy)-4-nitrobenzene

- 4-nitrochlorobenzene
- Powdered sodium hydroxide
- Dimethyl sulfoxide (DMSO)

Procedure:

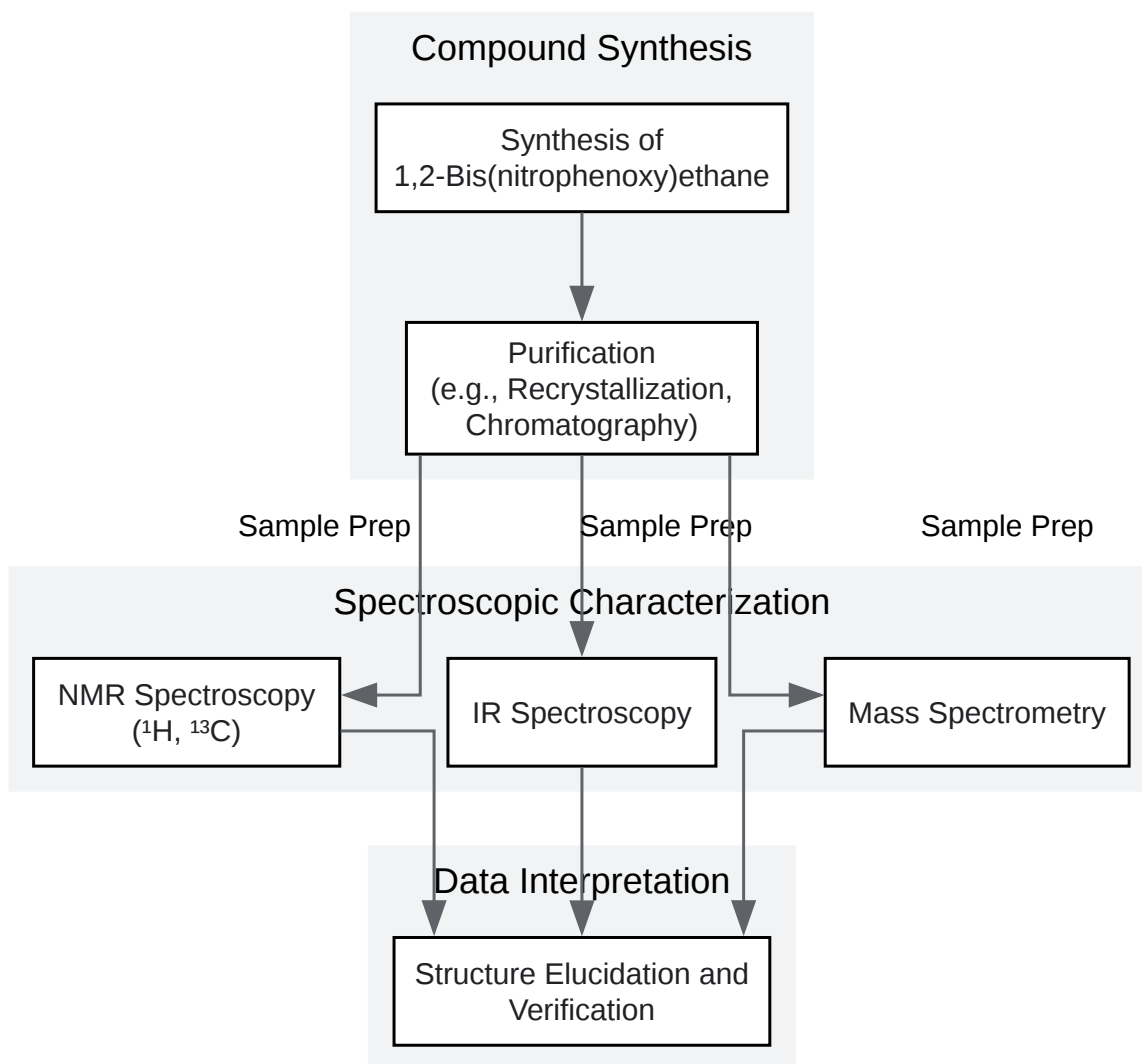
- Combine 183 g (1 mol) of 1-(2-hydroxyethoxy)-4-nitrobenzene, 173.3 g (1.1 mols) of 4-nitrochlorobenzene, and 70 g of powdered sodium hydroxide in 600 ml of DMSO.
- The reaction mixture is then processed as described in the referenced procedure.[\[1\]](#)

Note: The detailed reaction conditions (temperature, time) and work-up procedure were not fully described in the available search results.

General Protocol for Spectroscopic Analysis

The following diagram outlines a general workflow for the spectroscopic analysis of a synthesized organic compound like a bis(nitrophenoxy)ethane derivative.

General Workflow for Spectroscopic Analysis



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Caption: General workflow for the synthesis and spectroscopic analysis of an organic compound.

Discussion

The lack of readily available spectroscopic data for **1,2-Bis(4-nitrophenoxy)ethane** is noteworthy and may suggest that this specific isomer has been synthesized but not fully characterized in publicly accessible literature. Researchers requiring this data are encouraged to perform the synthesis and subsequent characterization. The provided data for the ortho-isomer, 1,2-Bis(2-nitrophenoxy)ethane, can serve as a useful comparison point for the expected spectral features, with considerations for the different substitution pattern on the phenyl rings. For instance, the symmetry of the para-substituted isomer would likely result in a simpler ^1H and ^{13}C NMR spectrum compared to the ortho-isomer. The characteristic absorbances for the nitro group (around 1520 and 1340 cm^{-1}) and the ether linkages in the IR spectrum are expected to be present for both isomers.

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References

- 1. PubChemLite - 1,2-bis(4-nitrophenoxy)ethane ($\text{C}_{14}\text{H}_{12}\text{N}_2\text{O}_6$) [pubchemlite.lcsb.uni.lu]
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